

13-O-Acetylcorianin: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 13-O-Acetylcorianin

Cat. No.: B1632539

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed examination of **13-O-Acetylcorianin**, a sesquiterpene lactone of the corianin type. The information compiled herein is intended to support research and development initiatives by providing available data on its chemical properties, biological significance, and the methodologies for its study.

Chemical Structure and Properties

13-O-Acetylcorianin is a natural product isolated from *Coriaria intermedia*. Its chemical structure is characterized by a complex, polycyclic framework typical of sesquiterpene lactones, with an additional acetyl group at the 13th position.

Chemical Formula: $C_{17}H_{20}O_7$

Molecular Weight: 336.34 g/mol

SMILES Notation: CC1C(C2C3C(C(=O)OC3(C1=C)O)C(C2(C)C)OC(=O)C)OC(=O)C

2D Chemical Structure:

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Caption: 2D structure of **13-O-Acetylcorianin**.

Biological Activity and Significance

While comprehensive biological data for **13-O-Acetylcorianin** is not extensively documented in publicly available literature, related compounds from the *Coriaria* genus are known for their neurotoxic properties, primarily acting as non-competitive antagonists of GABA receptors. Further research is required to fully elucidate the specific biological activities and potential therapeutic applications of **13-O-Acetylcorianin**.

Experimental Data

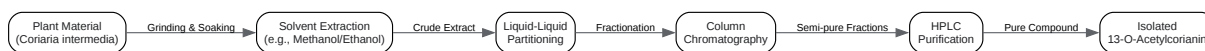
Currently, there is limited quantitative experimental data for **13-O-Acetylcorianin** in peer-reviewed publications. The following table summarizes the available information.

| Data Type | Value | Source |
|-------------------|---|---------|
| Molecular Formula | C ₁₇ H ₂₀ O ₇ | PubChem |
| Molecular Weight | 336.34 g/mol | PubChem |
| IUPAC Name | (1S,4S,5R,8R,9S,12S)-1,5,9-trimethyl-11-methylidene-3,7,10,13-tetraoxapentacyclo[6.5.0.0 ¹ , ⁵ .0 ^{4,12} .0 ^{9,12}]tridecane-2,6-dione | PubChem |

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **13-O-Acetylcorianin** are not readily available in the searched scientific literature. The general methodology for isolating similar sesquiterpene lactones from plant sources typically involves the following workflow.

General Isolation Workflow:



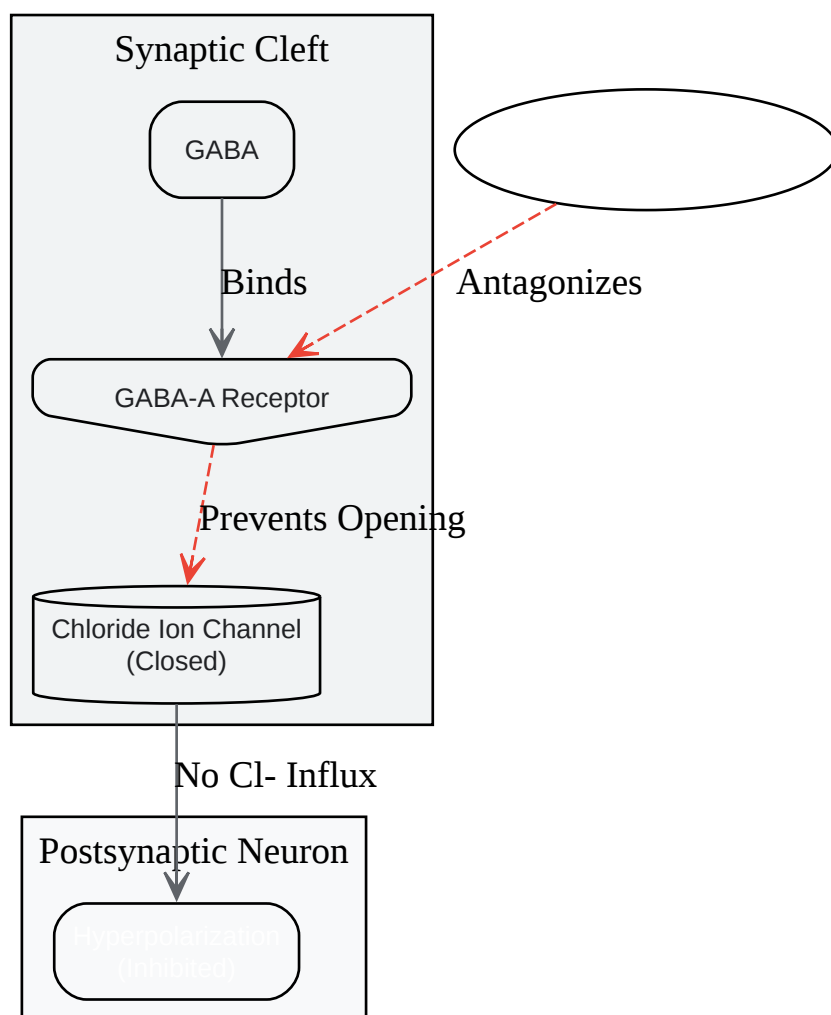
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Caption: A generalized workflow for the isolation of sesquiterpene lactones.

Signaling Pathways

The specific signaling pathways modulated by **13-O-Acetylcorianin** have not been elucidated. However, based on the activity of structurally related corianin-type sesquiterpenes, it is hypothesized to interact with GABAergic neurotransmission. The diagram below illustrates a simplified representation of GABA receptor antagonism.

Hypothesized Mechanism of Action:



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Caption: Hypothesized antagonistic action on the GABA-A receptor.

Conclusion

13-O-Acetylcorianin is a structurally defined sesquiterpene lactone with potential biological activities that warrant further investigation. The current body of knowledge is limited, presenting significant opportunities for novel research in natural product chemistry, pharmacology, and drug discovery. Future studies should focus on the total synthesis, comprehensive biological screening, and elucidation of the precise molecular targets and signaling pathways of **13-O-Acetylcorianin**.

- To cite this document: BenchChem. [13-O-Acetylcorianin: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1632539#what-is-the-chemical-structure-of-13-o-acetylcorianin]

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